

(tert-Butyldimethylsilyl)acetylene: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: (tert-Butyldimethylsilyl)acetylene

Cat. No.: B008983

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(tert-Butyldimethylsilyl)acetylene, also known as TBDMSA, is an organosilicon compound with significant applications in organic synthesis, particularly as a protecting group for terminal alkynes and as a versatile building block in the construction of complex molecules.^{[1][2]} This guide provides an in-depth look at its chemical properties, synthesis, and key applications relevant to researchers and professionals in drug development and materials science.

Core Chemical Properties

(tert-Butyldimethylsilyl)acetylene is a clear, colorless liquid at room temperature.^[1] Its key physical and chemical properties are summarized in the table below. The presence of the bulky tert-butyldimethylsilyl (TBS) group provides steric hindrance, which is crucial for its role as a protecting group, while also enhancing its solubility in common organic solvents.^[2]

Property	Value
Molecular Formula	C ₈ H ₁₆ Si
Molecular Weight	140.30 g/mol [3][4]
CAS Number	86318-61-8[1][3]
Density	0.751 g/mL at 25 °C[1][4][5][6]
Boiling Point	116-117 °C[1][4][5][6]
Refractive Index	n _{20/D} 1.451[1][4][5]
Appearance	Clear colorless liquid[1]

Synthesis and Handling

Experimental Protocol: Synthesis of (tert-Butyldimethylsilyl)acetylene

A common method for the preparation of (tert-Butyldimethylsilyl)acetylene involves the reaction of acetylene with a suitable base, followed by quenching with tert-butyldimethylsilyl chloride.

Materials:

- Anhydrous tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes
- Acetylene gas
- tert-Butyldimethylsilyl chloride (TBDMSCl)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

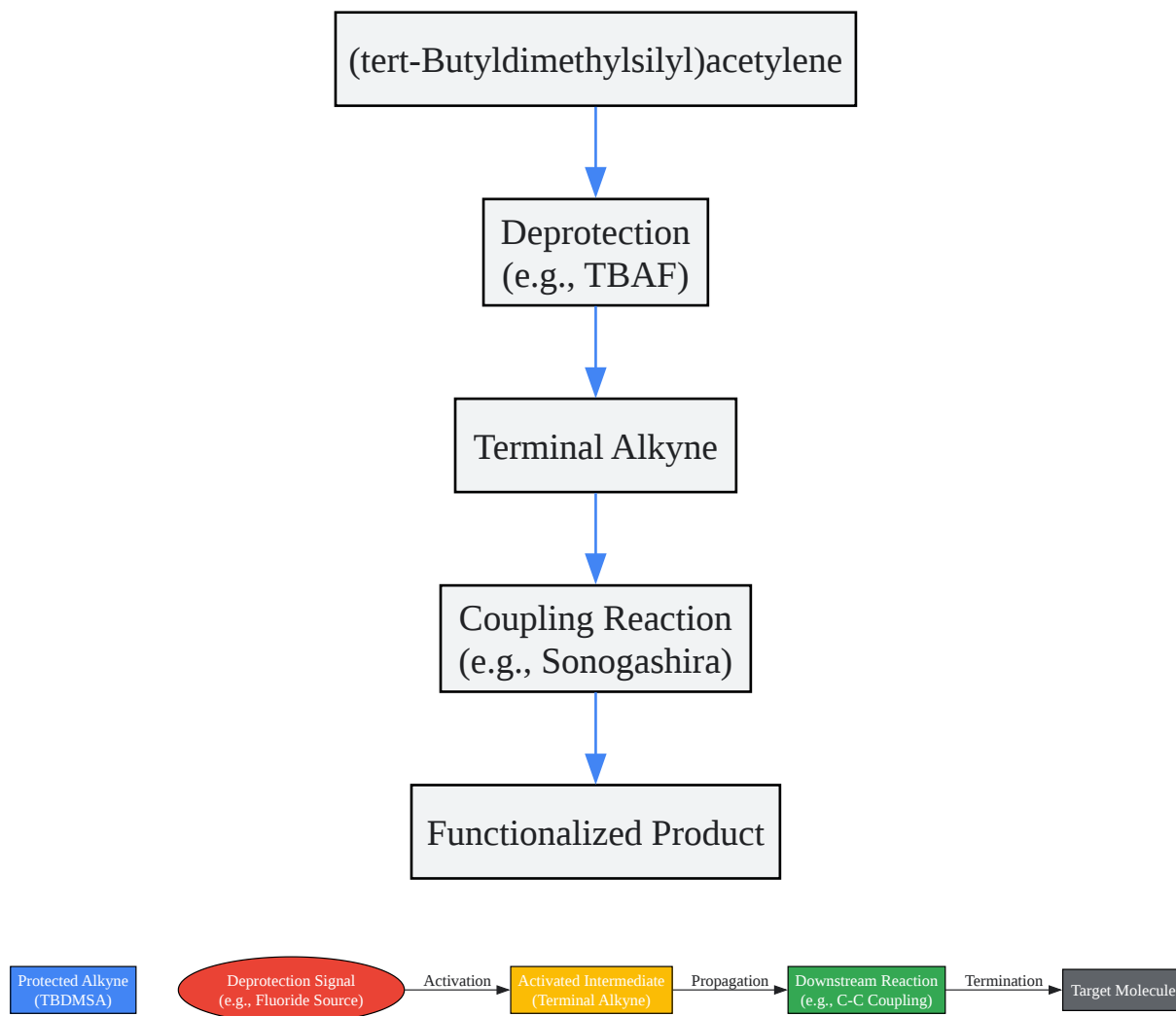
- A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a gas inlet, and a septum is placed under an inert atmosphere (e.g., argon or nitrogen).
- Anhydrous THF is added to the flask, and the flask is cooled to -78 °C in a dry ice/acetone bath.
- Acetylene gas is bubbled through the THF for a predetermined amount of time to ensure saturation.
- n-Butyllithium is added dropwise to the cooled solution, maintaining the temperature at -78 °C. The formation of lithium acetylide is observed.
- A solution of tert-butyldimethylsilyl chloride in anhydrous THF is then added slowly to the reaction mixture.
- The reaction is allowed to warm to room temperature and stirred for several hours.
- The reaction is quenched by the slow addition of saturated aqueous ammonium chloride solution.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- The solvent is removed under reduced pressure, and the crude product is purified by distillation to yield pure **(tert-Butyldimethylsilyl)acetylene**.

Handling and Storage: Due to its volatility and sensitivity to moisture, **(tert-Butyldimethylsilyl)acetylene** should be stored under an inert atmosphere and protected from moisture.^[2] It is a flammable liquid and should be handled in a well-ventilated area, away from sources of ignition.^[4]

Key Applications in Organic Synthesis

The primary utility of **(tert-Butyldimethylsilyl)acetylene** lies in its dual role as a protecting group and a synthetic building block.

Workflow for Deprotection and Further Reaction:



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